

Kushenol O: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Kushenol O*

Cat. No.: *B15588599*

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Abstract

Kushenol O, a flavonoid compound isolated from the roots of *Sophora flavescens*, has emerged as a molecule of significant interest in oncological research. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Kushenol O**. Detailed experimental methodologies for its isolation and biological evaluation are presented, alongside a summary of its mechanism of action in cancer, specifically through the modulation of the GALNT7/NF-κB signaling pathway. This document aims to serve as a foundational resource for researchers investigating the therapeutic potential of **Kushenol O**.

Chemical Structure and Properties

Kushenol O is a flavonoid characterized by a complex glycosidic structure. Its systematic IUPAC name is 3-(4-methoxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one^[1]. The chemical structure of **Kushenol O** is presented in Figure 1.

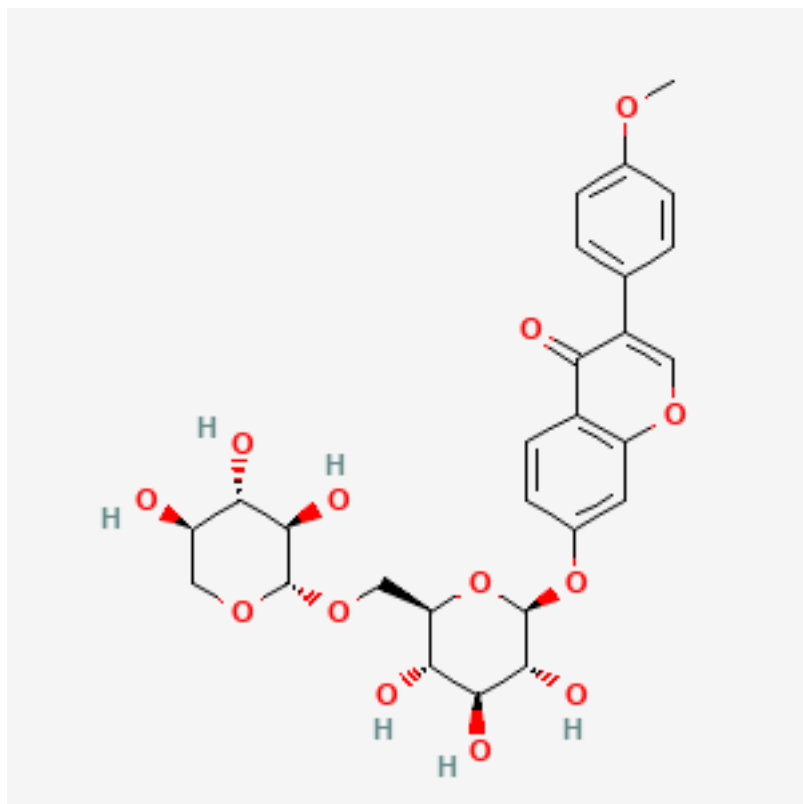


Figure 1. 2D Chemical Structure of

Kushenol O.

Physicochemical Properties

A summary of the key physicochemical properties of **Kushenol O** is provided in Table 1. While experimental data for properties such as melting point and solubility are not readily available in the literature, computed values provide valuable estimates for experimental design.

Table 1. Physicochemical Properties of **Kushenol O**.

Property	Value	Source
Molecular Formula	C27H30O13	[2]
Molecular Weight	562.52 g/mol	[2]
Appearance	White to off-white solid	[2]
Purity	>98% (HPLC)	[3]
Computed XLogP3-AA	-1.1	[1]
Hydrogen Bond Donor Count	6	[1]
Hydrogen Bond Acceptor Count	13	[1]
Rotatable Bond Count	9	[1]
Exact Mass	562.16864101 Da	[1]
Topological Polar Surface Area	194 Å ²	[1]

Spectroscopic Data

Detailed spectroscopic data, including ¹H NMR, ¹³C NMR, and mass spectrometry, are essential for the unambiguous identification and characterization of **Kushenol O**. While the complete datasets are not publicly available, commercial suppliers of **Kushenol O** indicate the availability of HNMR, CNMR, and MS data, which can be requested for verification purposes[2][3].

Biological Activity and Mechanism of Action

Kushenol O has demonstrated significant anticancer properties, particularly in the context of papillary thyroid carcinoma (PTC)[4]. Research indicates that **Kushenol O** exerts its effects by modulating the tumor immune microenvironment through the GALNT7/NF-κB signaling axis[4].

Anticancer Effects in Papillary Thyroid Carcinoma

Studies have shown that **Kushenol O** can inhibit the proliferation and promote the apoptosis of PTC cells[4]. The proposed mechanism involves the inhibition of GALNT7 (Polypeptide N-

Acetylgalactosaminyltransferase 7) expression. This inhibition leads to a cascade of downstream effects, including:

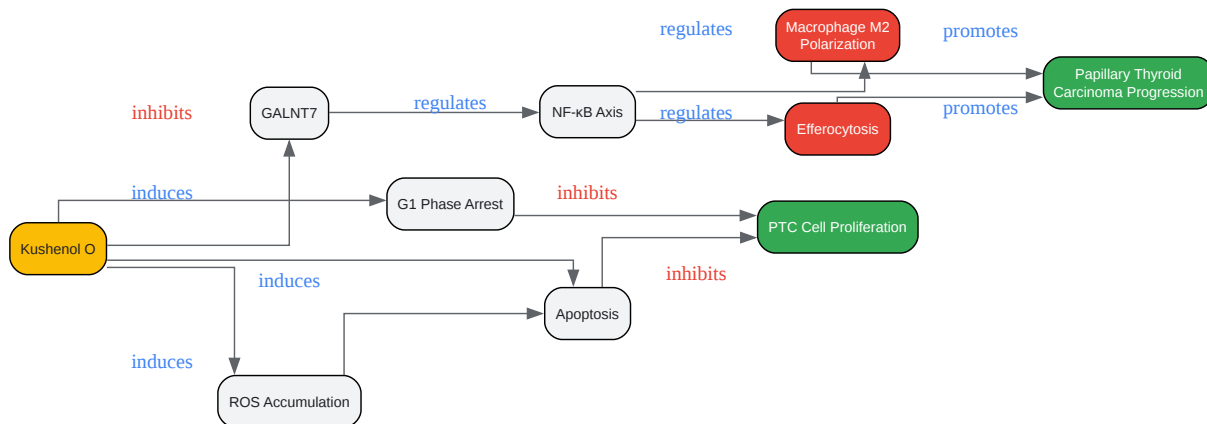
- Increased Oxidative Stress: A decrease in superoxide dismutase (SOD) levels and an increase in malondialdehyde (MDA) levels, leading to the accumulation of reactive oxygen species (ROS)[4].
- Cell Cycle Arrest: Inhibition of the G1 phase of the cell cycle[4].
- Induction of Apoptosis: Promotion of early apoptosis in PTC cells[4].

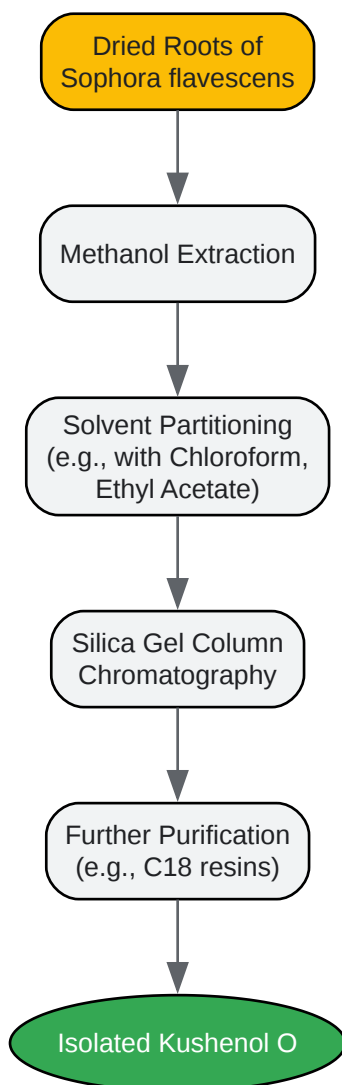
Modulation of the Tumor Immune Microenvironment

Kushenol O has been shown to regulate macrophage M2 polarization and efferocytosis in the tumor microenvironment of PTC, which is mediated by the NF- κ B axis[4]. By inhibiting the inflammation-cancer transformation, **Kushenol O** may suppress tumor progression[4].

Signaling Pathway

The proposed signaling pathway for the anticancer activity of **Kushenol O** in papillary thyroid carcinoma is illustrated in the following diagram.





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